

Allylsuccinic Anhydride: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Allylsuccinic anhydride*

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An in-depth exploration of the chemical properties, reactivity, and applications of **Allylsuccinic Anhydride**, a versatile building block in modern chemistry.

Introduction

Allylsuccinic anhydride, with the IUPAC name 3-allyl-dihydro-2,5-furandione, is a cyclic anhydride that has garnered significant interest in various scientific and industrial fields. Its unique bifunctional nature, possessing both a reactive anhydride ring and a versatile allyl group, makes it a valuable intermediate in the synthesis of a wide array of molecules, from polymers and resins to specialized chemicals for drug delivery systems. This technical guide provides a comprehensive overview of the chemical properties, reactivity, and experimental protocols related to **allylsuccinic anhydride**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Allylsuccinic anhydride is a colorless to light yellow or light orange clear liquid at room temperature.^[1] It is characterized by the chemical formula $C_7H_8O_3$ and a molecular weight of 140.14 g/mol.^{[2][3]} A summary of its key physical and chemical properties is presented in Table 1. The compound is known to react with water and is sensitive to moisture.^{[4][5]}

Property	Value	Reference(s)
IUPAC Name	3-allyldihydro-2,5-furandione	[6]
Synonyms	4-Pentene-1,2-dicarboxylic Anhydride, (2-Propenyl)butanedioic Anhydride	[1][3]
CAS Number	7539-12-0	[6]
Molecular Formula	C ₇ H ₈ O ₃	[2]
Molecular Weight	140.14 g/mol	[2]
Appearance	Colorless to Light yellow to Light orange clear liquid	[1]
Boiling Point	260 - 265 °C	[4]
143 °C at 17 mmHg	[5][7]	
135-142 °C at 16 mmHg	[8]	
Density	1.17 g/mL	[2]
1.165 g/mL	[4]	
Flash Point	145 °C	[4][8]
Solubility	Reacts with water	[4]
Vapor Pressure	3 mm Hg @ 20°C	[4]

Spectroscopic Data

The structural elucidation of **allylsuccinic anhydride** is supported by various spectroscopic techniques.

Infrared (IR) Spectroscopy: The IR spectrum of **allylsuccinic anhydride** exhibits characteristic absorption bands for the anhydride functional group. These include two distinct carbonyl (C=O) stretching peaks due to symmetric and asymmetric vibrations, typically found around 1860

cm^{-1} and 1780 cm^{-1} . The presence of the allyl group is indicated by C=C stretching vibrations around 1645 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum provides key information about the hydrogen environments in the molecule. Although a specifically assigned spectrum is not readily available in the literature, the expected chemical shifts would include signals for the protons of the allyl group (in the vinyl and allylic regions) and the protons on the succinic anhydride ring.
- ^{13}C NMR: The carbon-13 NMR spectrum shows distinct signals for the carbonyl carbons, the carbons of the double bond, and the aliphatic carbons of the ring and the allyl group.[\[2\]](#)[\[9\]](#)[\[10\]](#)

Mass Spectrometry (MS): The mass spectrum of **allylsuccinic anhydride** would show the molecular ion peak (M^+) at m/z 140. Fragmentation patterns would likely involve the loss of CO, CO_2 , and cleavage of the allyl group, which are characteristic of cyclic anhydrides and allylic compounds.[\[5\]](#)[\[11\]](#)

Synthesis of Allylsuccinic Anhydride

The primary industrial synthesis of **allylsuccinic anhydride** involves the ene reaction between propene and maleic anhydride.[\[6\]](#)[\[12\]](#) This reaction can be performed at high temperatures (around $200\text{ }^\circ\text{C}$) without a catalyst, but the use of a Lewis acid catalyst, such as an organotin chloride, allows the reaction to proceed efficiently at lower temperatures, minimizing the formation of polymeric byproducts.[\[12\]](#)

Experimental Protocol: Catalytic Ene Reaction

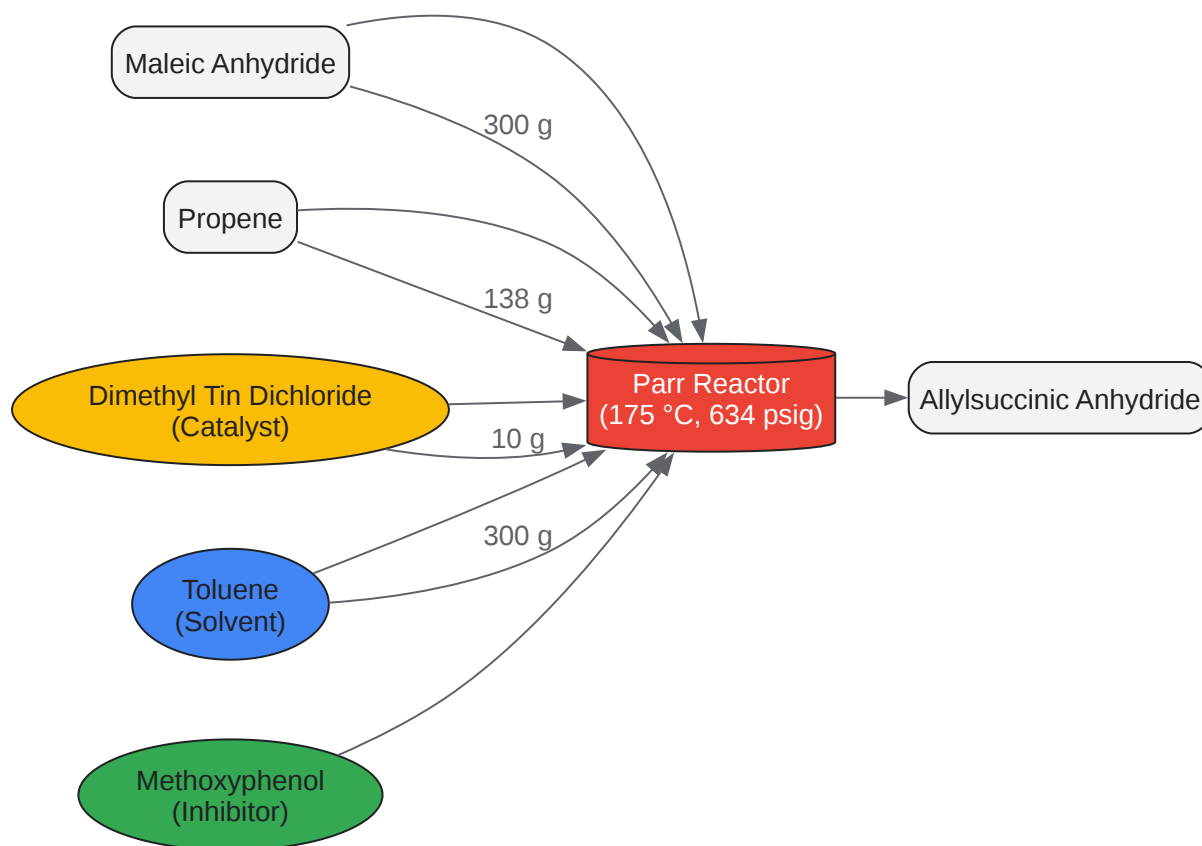
Materials:

- Maleic anhydride
- Toluene (anhydrous)
- Dimethyl tin dichloride (catalyst)

- Propene
- Methoxyphenol (polymerization inhibitor)
- Parr reactor (2L) equipped with a stirrer

Procedure:

- Charge the Parr reactor with 300 g of maleic anhydride (3.06 moles), 300 g of toluene, 10 g of dimethyl tin dichloride, and a small amount of methoxyphenol.[\[12\]](#)
- Cool the reactor in a dry ice/acetone bath and add 138 g of propene (1.1 molar equivalents based on maleic anhydride).[\[12\]](#)
- Seal the reactor and gradually increase the temperature of the reaction mixture to 175 °C. The pressure inside the reactor will rise to approximately 634 psig.[\[12\]](#)
- Stir the reaction mixture at 200 rpm. The progress of the reaction can be monitored by the drop in pressure as propene is consumed.[\[12\]](#)
- After a reaction time of approximately 48 hours, the pressure should decrease significantly.[\[12\]](#)
- Cool the reactor to room temperature and vent any remaining pressure.
- The resulting product is a liquid solution of **allylsuccinic anhydride** in toluene. The solvent can be removed under reduced pressure to yield the crude product, which can be further purified by distillation.



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Caption: Synthesis of **Allylsuccinic Anhydride** via Catalyzed Ene Reaction.

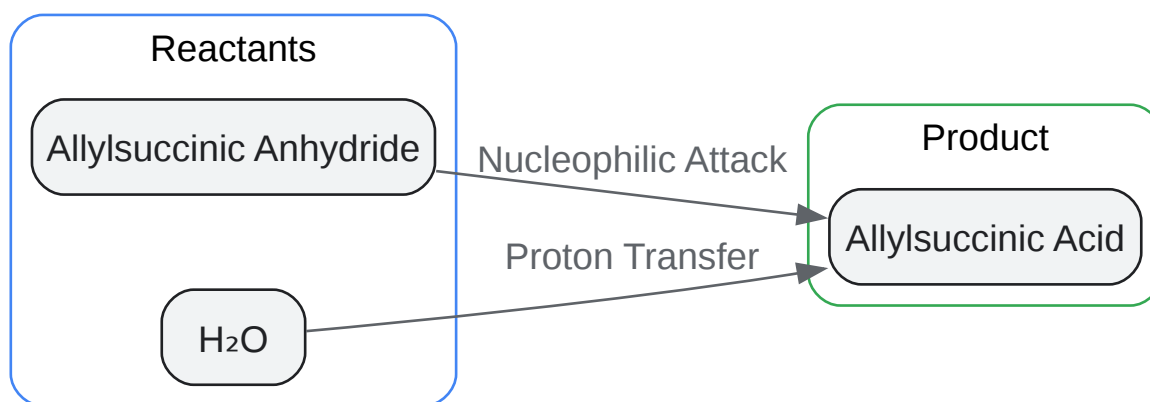
Chemical Reactivity

The reactivity of **allylsuccinic anhydride** is dictated by its two functional groups: the anhydride ring and the allyl group.

Reactions of the Anhydride Ring

The anhydride ring is susceptible to nucleophilic attack, leading to ring-opening reactions. Common nucleophiles include water, alcohols, and amines.

- Hydrolysis: **Allylsuccinic anhydride** reacts with water to form allylsuccinic acid. This reaction is often undesirable and necessitates handling the anhydride under anhydrous conditions. The kinetics of hydrolysis are dependent on pH and temperature.[4]



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Caption: Hydrolysis of **Allylsuccinic Anhydride**.

- Esterification: Reaction with alcohols in the presence of an acid or base catalyst yields monoesters of allylsuccinic acid.
- Amidation: Reaction with primary or secondary amines results in the formation of the corresponding amides.

Experimental Protocol: Amidation with Hexylamine

Materials:

- Allylsuccinic anhydride**
- Hexylamine
- Ethyl acetate (anhydrous)
- Magnetic stirrer and stir bar
- Round-bottom flask

- Ice bath

Procedure:

- In a round-bottom flask, dissolve **allylsuccinic anhydride** in anhydrous ethyl acetate under a nitrogen atmosphere.
- Cool the solution in an ice bath with stirring.
- Slowly add an equimolar amount of hexylamine to the stirred solution.
- Allow the reaction to warm to room temperature and stir for several hours.
- The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the resulting amide can be isolated by removing the solvent under reduced pressure and purified by recrystallization or column chromatography.

Reactions of the Allyl Group

The allyl group provides a site for a variety of addition and modification reactions.

- Polymerization: The double bond of the allyl group can undergo free-radical polymerization to form homopolymers or copolymers. This property is extensively utilized in the production of resins and coatings.

Experimental Protocol: Free-Radical Polymerization

Materials:

- **Allylsuccinic anhydride** (monomer)
- Benzoyl peroxide (initiator)
- Solvent (e.g., toluene)
- Reaction vessel with a reflux condenser and nitrogen inlet
- Heating mantle

Procedure:

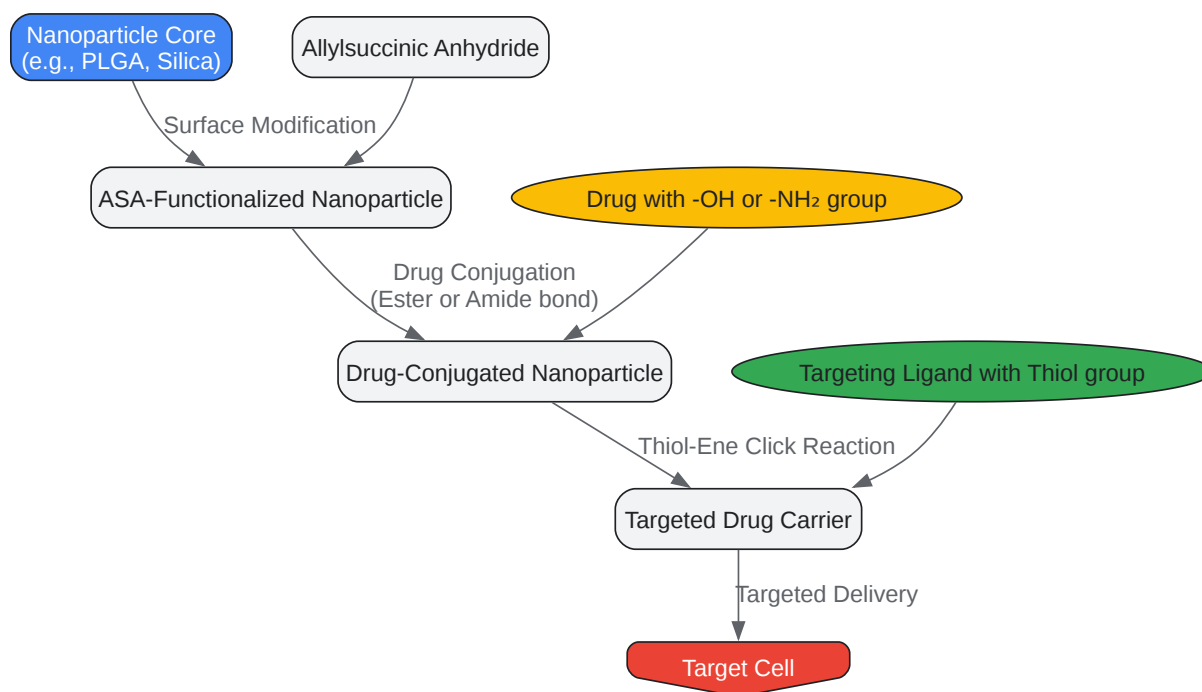
- Place the **allylsuccinic anhydride** monomer and solvent in the reaction vessel.
- Bubble nitrogen through the solution for 30 minutes to remove dissolved oxygen.
- Add the benzoyl peroxide initiator to the solution.
- Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) under a nitrogen atmosphere with stirring.
- The polymerization will proceed over several hours, leading to an increase in viscosity.
- The resulting polymer can be precipitated by pouring the reaction mixture into a non-solvent such as methanol, filtered, and dried.
- Thiol-Ene Reaction: The allyl group can react with thiols in the presence of a radical initiator or UV light in a "click" reaction to form thioether linkages. This is a highly efficient reaction used in bioconjugation and material modification.[\[13\]](#)

Applications in Drug Development

The unique reactivity of **allylsuccinic anhydride** makes it a valuable tool in drug development, particularly in the design of drug delivery systems. The anhydride group can be used to conjugate drugs containing hydroxyl or amine functionalities, while the allyl group allows for further modification or polymerization to create advanced drug carriers.

Workflow: Functionalization of Nanoparticles for Targeted Drug Delivery

One application involves the surface modification of nanoparticles to enhance their drug-loading capacity and targeting capabilities.



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Caption: Workflow for Nanoparticle Functionalization using **Allylsuccinic Anhydride**.

In this workflow, nanoparticles are first functionalized with **allylsuccinic anhydride**. The anhydride groups on the surface can then be used to covalently attach drug molecules. Subsequently, the allyl groups can be modified with targeting ligands via a thiol-ene reaction, enabling the drug-loaded nanoparticles to specifically bind to and deliver their payload to target cells, such as cancer cells. This approach can improve the therapeutic efficacy of the drug while minimizing off-target side effects.

Safety and Handling

Allylsuccinic anhydride is a reactive chemical and should be handled with appropriate safety precautions. It is harmful if swallowed and toxic in contact with skin.[4] It can cause skin and serious eye irritation.[4] Therefore, personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound. It should be used in a well-ventilated area or a fume hood. Store in a tightly closed container in a cool, dry place away from moisture and oxidizing agents.[4]

Conclusion

Allylsuccinic anhydride is a highly versatile and reactive molecule with significant potential in various fields of chemistry, from polymer science to drug development. Its dual functionality allows for a wide range of chemical transformations, making it an invaluable building block for the synthesis of complex molecules and materials. A thorough understanding of its chemical properties and reactivity is crucial for harnessing its full potential in research and industrial applications. This guide provides a foundational understanding to aid researchers and professionals in their work with this important chemical intermediate.

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